

Preliminary Screening of 7-Bromoquinoline-3-carbonitrile: A Technical Guide

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Compound of Interest

Compound Name: *7-Bromoquinoline-3-carbonitrile*

Cat. No.: B592058

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of a proposed preliminary screening cascade for the novel compound **7-Bromoquinoline-3-carbonitrile**. Quinoline derivatives are a well-established class of heterocyclic compounds with a broad spectrum of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.[\[1\]](#)[\[2\]](#) This document outlines a strategic approach to elucidate the potential therapeutic value of **7-Bromoquinoline-3-carbonitrile**, detailing hypothetical experimental protocols, presenting illustrative data in a structured format, and visualizing the screening workflow.

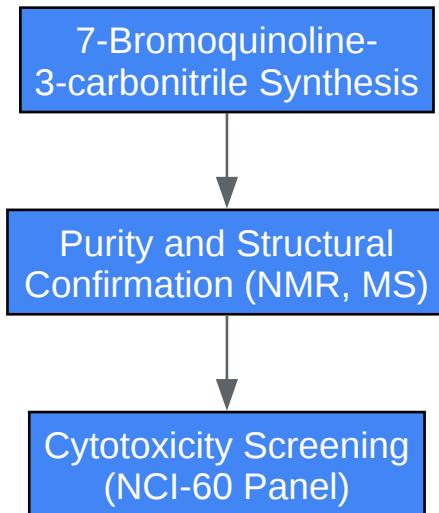
Compound Profile

Property	Value	Reference
IUPAC Name	7-bromoquinoline-3-carbonitrile	N/A
CAS Number	1375108-40-9	[3] [4]
Molecular Formula	C ₁₀ H ₅ BrN ₂	[4]
Molecular Weight	233.06 g/mol	[4]
Structure		N/A

Proposed Preliminary Screening Workflow

A tiered screening approach is proposed to efficiently assess the biological activity of **7-Bromoquinoline-3-carbonitrile**. The workflow prioritizes broad-spectrum cytotoxicity screening, followed by more specific antimicrobial and kinase inhibition assays, based on the known activities of the quinoline scaffold.

Tier 1: Primary Screening



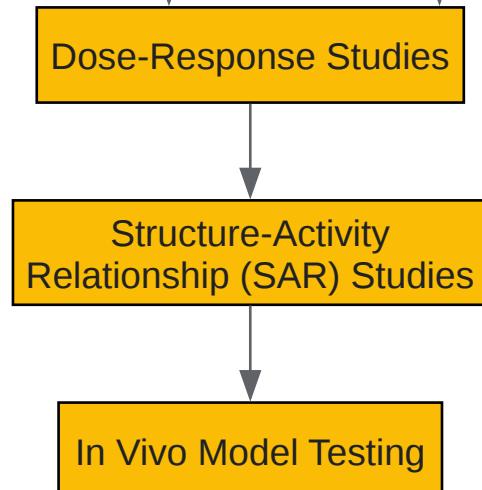
If cytotoxic

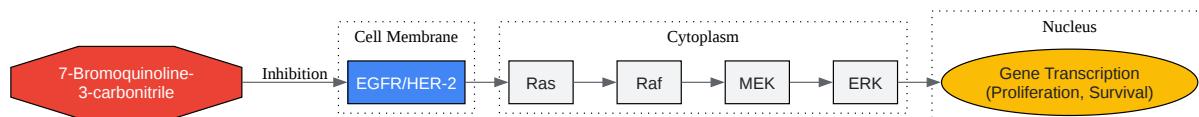
If cytotoxic

Tier 2: Secondary Assays (Based on Tier 1 Hits)



Tier 3: Mechanism of Action & Lead Optimization





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